

Application Notes and Protocols: Benzenesulfonic Acid Monohydrate in Surfactant Production

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzenesulfonic acid monohydrate

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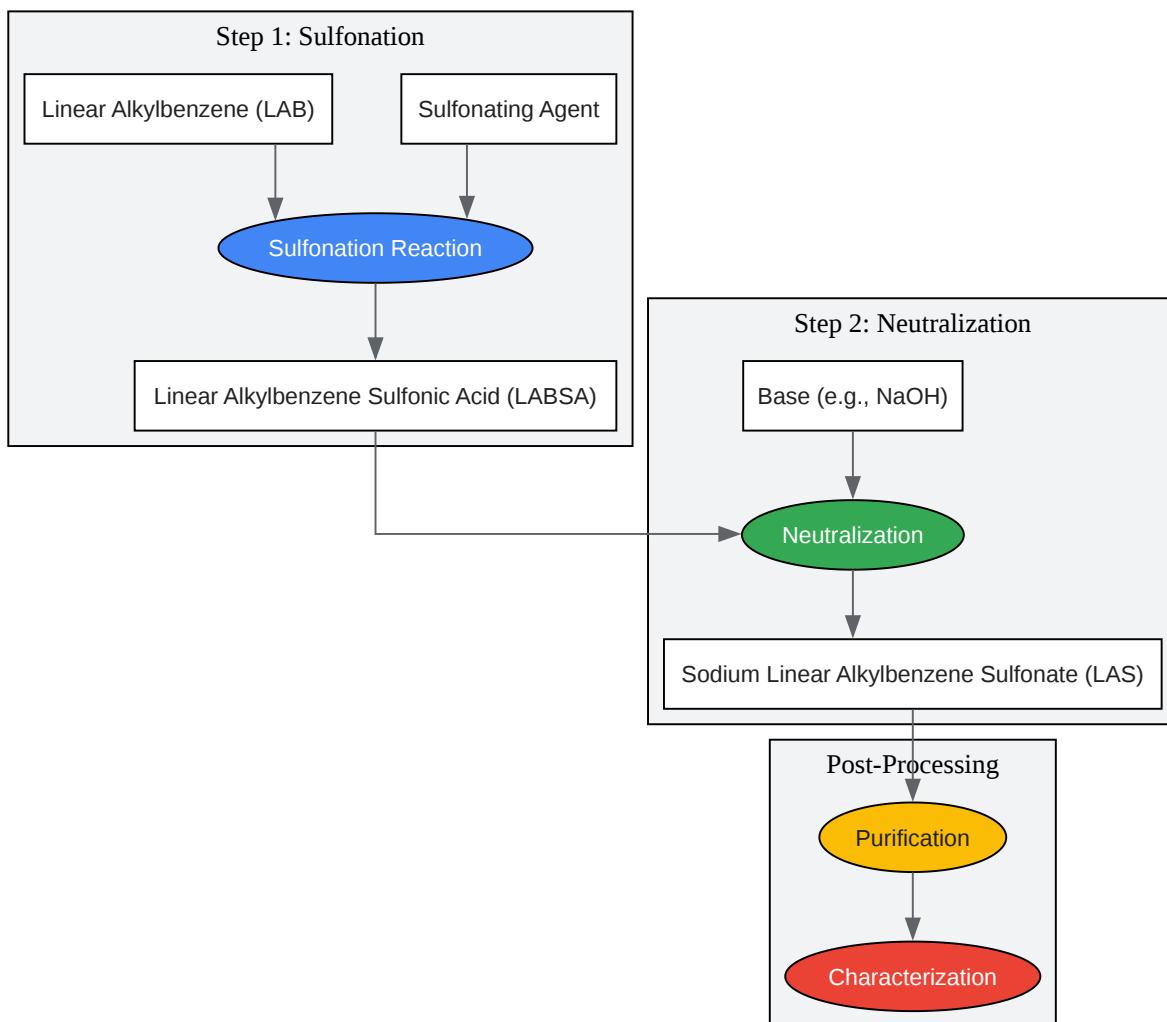
Introduction

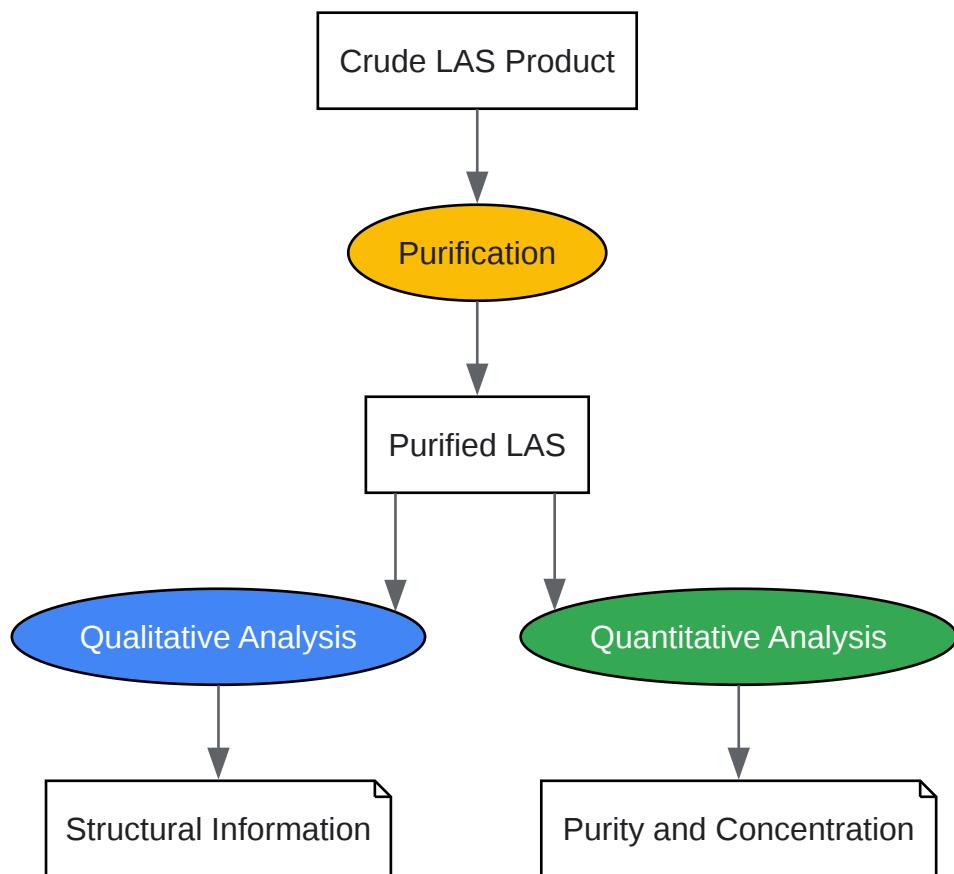
Benzenesulfonic acid and its derivatives are fundamental precursors in the synthesis of anionic surfactants, most notably linear alkylbenzene sulfonates (LAS). LAS are a major component of a vast array of cleaning and detergent products due to their excellent cleaning performance and biodegradability.^[1] This document provides detailed application notes and experimental protocols for the laboratory-scale synthesis of LAS, focusing on the sulfonation of linear alkylbenzene (LAB) and the subsequent neutralization of the resulting alkylbenzene sulfonic acid.

The synthesis of LAS is a two-step process. The first step involves the electrophilic aromatic substitution of a linear alkylbenzene with a sulfonating agent to form linear alkylbenzene sulfonic acid (LABSA).^[2] The second step is the neutralization of LABSA with a base, typically sodium hydroxide, to produce the sodium salt of the surfactant.^[3]

Chemical Reaction Workflow

The overall process for the production of sodium linear alkylbenzene sulfonate from linear alkylbenzene is illustrated below.





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References

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